

physical properties of 2-Hexanoylthiophene

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Compound of Interest

Compound Name: 2-Hexanoylthiophene

Cat. No.: B1595107

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An In-depth Technical Guide to the Physical Properties of **2-Hexanoylthiophene**

Introduction

This technical guide provides a comprehensive overview of the known physical properties of **2-Hexanoylthiophene**. The document is intended for researchers, scientists, and professionals in the field of drug development who require detailed information on the physicochemical characteristics of this compound. The guide includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a logical workflow for their analysis.

Core Physical Properties

The physical properties of **2-Hexanoylthiophene** are crucial for its handling, formulation, and application in various research and development settings. A summary of the available data is presented below.

Data Presentation

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ OS	[1]
Molecular Weight	182.281 g/mol	[1]
Boiling Point	117-119 °C at 1 Torr	[2]
Density	1.065 g/cm ³	[2]
Melting Point	Data not available	
Solubility	Data not available	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of organic compounds like **2-Hexanoylthiophene**.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[3]

Methodology: Capillary Method (Thiele Tube or Aluminium Block)

- Preparation: A small amount of the liquid sample (a few milliliters) is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.[4][5]
- Apparatus Setup: The test tube assembly is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This setup is then immersed in a heating bath, such as a Thiele tube filled with oil or an aluminium block.[4][5]
- Heating: The apparatus is heated slowly and uniformly.[4] As the temperature rises, the air trapped in the capillary tube expands and escapes as bubbles.
- Observation: The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.[4] The heating is then stopped.

- **Measurement:** The liquid will begin to enter the capillary tube once the vapor pressure of the liquid drops below the atmospheric pressure. The temperature at which the liquid just starts to enter the capillary tube is recorded as the boiling point.[\[6\]](#)

Determination of Melting Point

The melting point is the temperature at which a solid turns into a liquid. For pure crystalline organic compounds, this usually occurs over a narrow range.[\[7\]](#)[\[8\]](#)

Methodology: Capillary Method (Melting Point Apparatus)

- **Sample Preparation:** A small amount of the finely powdered solid organic compound is packed into a capillary tube, which is sealed at one end.[\[8\]](#)[\[9\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heated block or an oil bath. The capillary is positioned next to a thermometer.[\[7\]](#)
- **Heating:** The sample is heated slowly, typically at a rate of 1-2°C per minute, especially near the expected melting point.[\[8\]](#)
- **Observation and Measurement:** The temperature at which the substance first begins to melt and the temperature at which the last crystal disappears are recorded. This range is the melting point of the compound.[\[7\]](#)[\[10\]](#)

Determination of Density

Density is the mass of a substance per unit volume.[\[11\]](#)

Methodology: Direct Measurement

- **Mass Measurement:** A clean, dry beaker or graduated cylinder is placed on an electronic balance, and the balance is tared (zeroed).[\[11\]](#)[\[12\]](#)
- **Volume Measurement:** A known volume of the liquid is carefully added to the beaker or graduated cylinder. The volume is read from the markings on the glassware, observing the bottom of the meniscus for an accurate reading.[\[13\]](#)
- **Mass of Liquid:** The mass of the liquid is then measured using the electronic balance.[\[13\]](#)

- Calculation: The density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume).[11] This procedure can be repeated at different temperatures to observe the effect of temperature on density.[11]

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance (solute) to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology: Qualitative Solubility Tests

- Initial Test in Water: A small, measured amount of the compound (e.g., 25 mg or 0.05 mL) is placed in a test tube.[14] A small volume of water (e.g., 0.75 mL) is added in portions, and the tube is shaken vigorously after each addition.[14] The substance is classified as soluble or insoluble.
- pH of Aqueous Solution: If the compound is water-soluble, the pH of the solution is tested with litmus paper to determine if it is acidic, basic, or neutral.[15]
- Tests in Acidic and Basic Solutions: If the compound is insoluble in water, its solubility is tested in 5% NaOH, 5% NaHCO₃, and 5% HCl solutions.[14][15] Solubility in these solutions can indicate the presence of acidic or basic functional groups.[14]
- Test in Organic Solvents: The solubility of the compound in various organic solvents (e.g., diethyl ether, hexane) can also be determined using a similar procedure to understand its polarity.[14]

Visualization

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of an organic compound like **2-Hexanoylthiophene**.

Caption: Workflow for Physical Property Determination.

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